

Proper Disposal of R-6890: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: R-6890

Cat. No.: B15620711

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For researchers, scientists, and drug development professionals, the proper disposal of chemical compounds is a critical component of laboratory safety and regulatory compliance. This guide provides essential information and step-by-step procedures for the safe disposal of **R-6890**, a potent synthetic opioid analytical reference standard.

Disclaimer: The Safety Data Sheet (SDS) from one supplier states that **R-6890** is not a hazardous substance or mixture.^[1] However, other sources categorize it as a potent opioid analgesic.^[2] Given this discrepancy and the potential for significant harm associated with opioids, it is imperative to handle and dispose of **R-6890** with the high degree of caution appropriate for a potent, controlled substance.

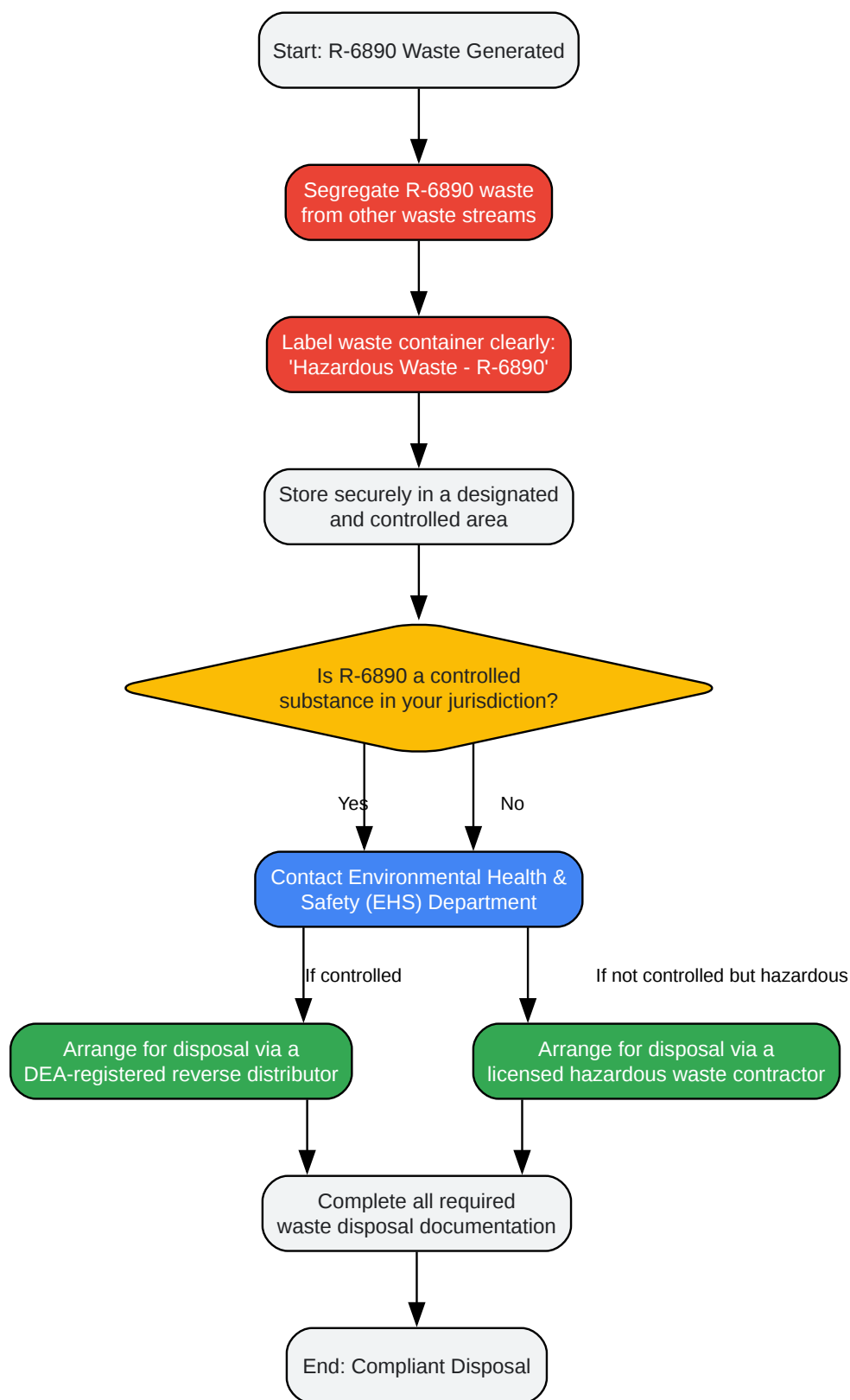
Key Safety and Disposal Information

The following table summarizes crucial data for the safe handling and disposal of **R-6890**.

Parameter	Information	Source
Chemical Name	8-[1-(4-chlorophenyl)ethyl]-1-phenyl-1,3,8-triazaspiro[4.5]decan-4-one	MedChemExpress
CAS Number	3222-88-6	MedChemExpress
Molecular Formula	C21H24ClN3O	MedChemExpress
Hazard Classification	Stated as "Not a hazardous substance or mixture" by one supplier, but categorized as a potent synthetic opioid by others. It is prudent to handle as a hazardous and controlled substance.	MedChemExpress, Cayman Chemical
Personal Protective Equipment (PPE)	Standard laboratory PPE including a lab coat, chemical-resistant gloves, and safety glasses with side shields.	General Laboratory Best Practices
Primary Disposal Method	Via a licensed hazardous waste disposal company or a DEA-registered reverse distributor.	General Guidance for Controlled Substances
Spill Procedure	Evacuate the area. Wear appropriate PPE. Absorb the spill with inert material and place it in a sealed container for disposal.	General Laboratory Best Practices

Disposal Workflow for R-6890

The following diagram outlines the decision-making process for the proper disposal of **R-6890**.



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Caption: Decision workflow for the compliant disposal of **R-6890**.

Detailed Experimental Protocol for Disposal

Due to its nature as a potent synthetic opioid and likely classification as a controlled substance, the primary and required method for the disposal of **R-6890** is through a licensed and regulated service. On-site chemical neutralization is not recommended due to the potential for incomplete reaction and the creation of other hazardous byproducts.

Step 1: Segregation and Containerization

- Immediately upon generation, segregate all **R-6890** waste, including pure compound, solutions, and contaminated materials (e.g., pipette tips, vials, gloves), from all other waste streams.
- Use a dedicated, leak-proof, and clearly labeled hazardous waste container. The container should be compatible with the chemical nature of the waste.

Step 2: Proper Labeling

- Label the waste container with "Hazardous Waste - **R-6890**" and include the full chemical name.
- Affix any additional hazard pictograms as required by your institution's Environmental Health and Safety (EHS) department and local regulations.

Step 3: Secure Storage

- Store the sealed waste container in a secure, designated, and well-ventilated area away from incompatible materials.
- Access to this storage area should be restricted to authorized personnel.

Step 4: Coordination with EHS and Licensed Waste Vendor

- Contact your institution's EHS department to initiate the disposal process.
- Your EHS department will have established procedures and contracts with licensed hazardous waste disposal companies. If **R-6890** is classified as a controlled substance in your jurisdiction, disposal will need to be handled by a DEA-registered reverse distributor.

Step 5: Documentation

- Complete all necessary waste disposal paperwork as required by your institution and the waste vendor. This documentation is crucial for regulatory compliance and tracking the waste from "cradle to grave."

Step 6: Waste Pickup

- The licensed waste vendor will collect the properly packaged and labeled **R-6890** waste for transport to a permitted treatment, storage, and disposal facility.

By adhering to these procedures, laboratory professionals can ensure the safe and compliant disposal of **R-6890**, protecting both themselves and the environment.

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References

- 1. file.medchemexpress.com [file.medchemexpress.com]
- 2. caymanchem.com [caymanchem.com]
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